

An In-depth Technical Guide on the Fundamental Properties of Thiofulminic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Thiofulminic acid*

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Abstract: **Thiofulminic acid** (HCNS) is a highly reactive and unstable sulfur analog of fulminic acid. Due to its transient nature, it has been primarily characterized through computational chemistry and microwave spectroscopy rather than traditional wet-lab experimental protocols. This guide provides a comprehensive overview of the current scientific understanding of **thiofulminic acid**, focusing on its molecular structure, spectroscopic properties, and its relationship with more stable isomers. The information is presented to be accessible to researchers, scientists, and drug development professionals who may encounter or have an interest in this and other unusual small molecules.

Introduction

Thiofulminic acid, with the chemical formula HCNS, is a molecule of significant interest in theoretical and astrochemistry.^{[1][2]} It is one of the isomers of the [H, C, N, S] system, which includes the more stable thiocyanic acid (HSCN) and isothiocyanic acid (HNCS).^{[3][4][5]} The high reactivity and instability of **thiofulminic acid** make it challenging to study experimentally. Consequently, much of our knowledge about this compound is derived from computational models and gas-phase spectroscopic studies.^{[1][2]} This document synthesizes the available data to provide a detailed technical overview of its fundamental properties.

Molecular Structure and Properties

Thiofulminic acid has a linear heavy-atom backbone with a singlet ground state.[2] Its structure has been determined through a combination of theoretical calculations and microwave spectroscopy.[2]

Key Structural and Physical Properties:

- Molecular Formula: CHNS[6]
- Molecular Weight: 59.09 g/mol [6]
- IUPAC Name: methylidyne(sulfido)azanum[6]
- CAS Number: 65195-59-7[6]

The following table summarizes key computed and experimentally determined properties of **thiofulminic acid**.

Property	Value	Source
Computed Properties		
Molecular Weight	59.09 g/mol	PubChem[6]
Exact Mass	58.98297021 Da	PubChem[6]
Dipole Moment (μ)	$\sim 3.1 - 3.9$ D	Computational[2]
Spectroscopic Data		
Rotational Temperature	7.0 ± 0.5 K (observed in space)	Cernicharo et al.[2]
Column Density	$(9.0 \pm 0.5) \times 10^9$ cm ⁻² (in space)	Cernicharo et al.[2]

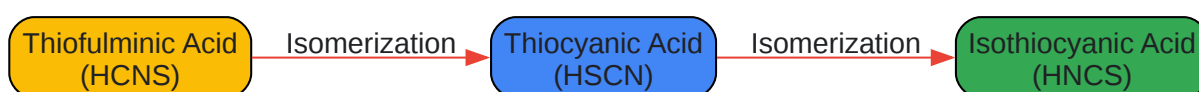
Isomerism and Stability

Thiofulminic acid is one of the less stable isomers in the [H, C, N, S] family. The most stable isomer is isothiocyanic acid (HNCS), followed by thiocyanic acid (HSCN).[5] The isomerization

pathways between these molecules are crucial to understanding the chemistry of **thiofulminic acid**.

Computational studies have shown that the rearrangement of **thiofulminic acid** to its more stable isomers involves significant energy barriers. For instance, the isomerization of HCNS to **isothiofulminic acid** (HSNC) proceeds via a direct 1,3 hydrogen shift.[5]

The diagram below illustrates the relationship between **thiofulminic acid** and its more stable isomers.



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Isomers of the [H, C, N, S] system.

Experimental Protocols and Generation

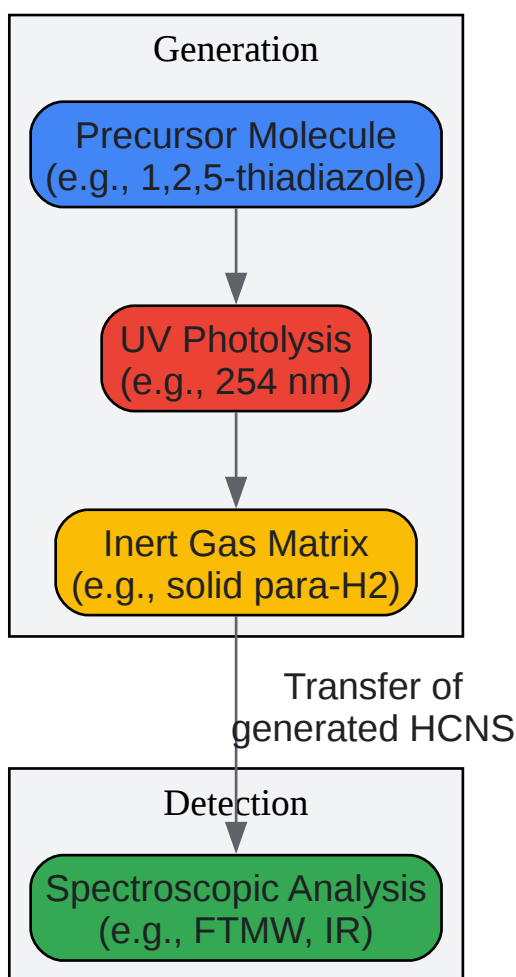
Due to its high reactivity, **thiofulminic acid** cannot be isolated and handled under normal laboratory conditions. It is typically generated in situ for spectroscopic studies.

Methodology for Gas-Phase Generation:

One common method for producing **thiofulminic acid** for spectroscopic analysis is through the photolysis of a precursor molecule in an inert gas matrix.[1]

Experimental Workflow for Spectroscopic Analysis:

The following diagram outlines a typical workflow for the generation and spectroscopic analysis of **thiofulminic acid** in the gas phase.



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Workflow for the generation and analysis of **thiofulminic acid**.

Spectroscopic Characterization

The primary experimental data available for **thiofulminic acid** comes from rotational and vibrational spectroscopy.[1][2] These techniques have been instrumental in confirming its structure and providing insights into its properties.

Key Spectroscopic Findings:

- Microwave Spectroscopy: The rotational spectrum of **thiofulminic acid** has been extensively studied, leading to precise determinations of its rotational constants and molecular geometry. [2]

- Infrared Spectroscopy: Vibrational bands of **thiofulminic acid** have been observed in matrix isolation studies, providing information about its bond strengths and vibrational modes.[1] For example, high-intensity spectral bands have been assigned at 3302.5, 2021.7, and 720.3 cm^{-1} in a para- H_2 matrix.[1]

Reactivity and Potential Applications

The high reactivity of **thiofulminic acid** currently limits its practical applications. Its chemistry is dominated by its tendency to isomerize to more stable forms.[5] However, understanding the properties of such transient species is crucial for several fields:

- Astrochemistry: **Thiofulminic acid** has been detected in interstellar space, and studying its formation and destruction pathways can provide insights into the chemical processes occurring in these environments.[2]
- Theoretical Chemistry: As a small molecule with unusual bonding, **thiofulminic acid** serves as an excellent test case for theoretical models of molecular structure and reactivity.
- Drug Development: While there are no direct applications of **thiofulminic acid** in drug development, the study of related sulfur-containing functional groups is an active area of research. The unique electronic properties of the thiocyanate and isothiocyanate groups, its more stable isomers, are utilized in various pharmacophores.

Conclusion

Thiofulminic acid remains a challenging molecule to study due to its inherent instability. The majority of our understanding is built upon a strong foundation of computational chemistry, validated by gas-phase spectroscopic experiments. While direct experimental protocols for its synthesis and handling are not feasible, the in-situ generation methods described have allowed for its characterization. For researchers and professionals in drug development, while **thiofulminic acid** itself may not be a direct tool, the insights gained from its study contribute to a broader understanding of the fundamental chemistry of sulfur-containing compounds.

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- To cite this document: BenchChem. [An In-depth Technical Guide on the Fundamental Properties of Thiofulminic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1231499#fundamental-properties-of-thiofulminic-acid]

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